

Application Notes and Protocols for the Detection of ML336 in Biological Samples

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Compound of Interest

Compound Name: ML336

Cat. No.: B609144

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Introduction

ML336 is a potent, first-in-class quinazolinone-based inhibitor of the Venezuelan Equine Encephalitis Virus (VEEV), a pathogen of significant concern due to its potential for natural outbreaks and bioterrorism.[1][2] **ML336** targets the viral non-structural protein 2 (nsP2), which is essential for the transcription and replication of viral RNA.[1][2] Its favorable in vitro pharmacokinetic profile and ability to cross the blood-brain barrier make it a promising candidate for further development.[1][2] Robust and reliable analytical methods for the quantification of **ML336** in biological matrices are crucial for pharmacokinetic, pharmacodynamic, and toxicokinetic studies.

This document provides detailed protocols for the detection and quantification of **ML336** in biological samples, primarily focusing on a liquid chromatography-tandem mass spectrometry (LC-MS/MS) method. This approach offers high sensitivity and selectivity, which are critical for accurate bioanalysis.

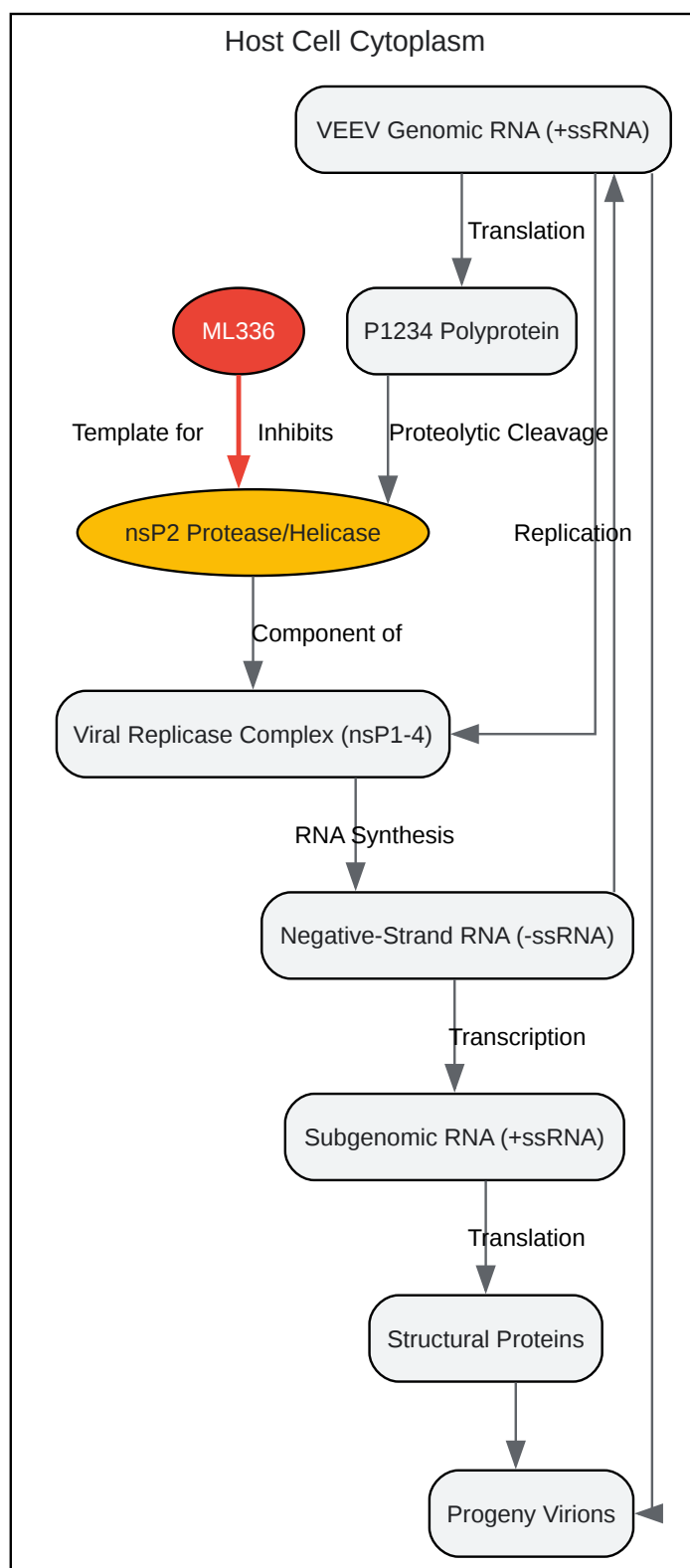
Quantitative Data Summary

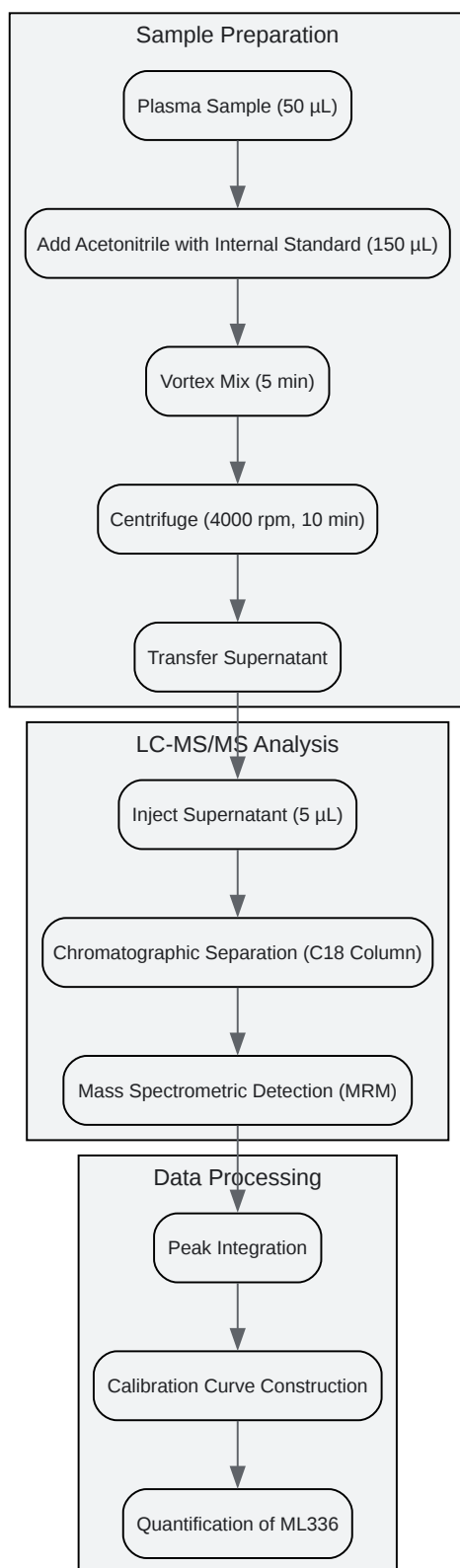
The following table summarizes the anticipated quantitative performance of the described LC-MS/MS method for the analysis of **ML336** in human plasma. These values are based on typical performance characteristics of validated bioanalytical methods for small molecules.

Parameter	Target Value	Description
Linearity Range	1 - 1000 ng/mL	The concentration range over which the assay is accurate and precise.
Lower Limit of Quantification (LLOQ)	1 ng/mL	The lowest concentration of ML336 that can be reliably quantified with acceptable accuracy and precision.
Accuracy	Within $\pm 15\%$ of nominal concentration ($\pm 20\%$ at LLOQ)	The closeness of the measured concentration to the true concentration.
Precision (Intra- and Inter-day)	$\leq 15\%$ Relative Standard Deviation (RSD) ($\leq 20\%$ at LLOQ)	The degree of scatter between a series of measurements.
Recovery	$> 85\%$	The efficiency of the extraction process.
Matrix Effect	Monitored and within acceptable limits	The influence of co-eluting endogenous components on the ionization of ML336.

Signaling Pathway of VEEV Replication and Inhibition by ML336

The diagram below illustrates a simplified pathway of VEEV replication, highlighting the role of nsP2 and the inhibitory action of **ML336**.





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References

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- 2. ML336: Development of Quinazolinone-Based Inhibitors Against Venezuelan Equine Encephalitis Virus (VEEV) - PubMed [pubmed.ncbi.nlm.nih.gov]
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